

# An In-depth Technical Guide to Methyl 3-Morpholinobenzoate

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## Compound of Interest

Compound Name: Methyl 3-Morpholinobenzoate

Cat. No.: B041146

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## Introduction

### Overview of Methyl 3-Morpholinobenzoate

**Methyl 3-morpholinobenzoate** (CAS Number: 197172-69-3) is a synthetic organic compound featuring a benzoate scaffold substituted with a morpholine moiety at the meta-position.<sup>[1]</sup> Its chemical structure combines the characteristics of an aromatic ester and a cyclic tertiary amine, making it a valuable building block in organic synthesis. The morpholine ring is a common feature in many biologically active compounds, often introduced to enhance aqueous solubility, modulate pharmacokinetic properties, and provide a key interaction point with biological targets.<sup>[2]</sup>

### Significance in Medicinal Chemistry and Drug Discovery

The incorporation of a morpholine group can significantly influence the pharmacological profile of a molecule.<sup>[2]</sup> As an intermediate, **Methyl 3-Morpholinobenzoate** offers a versatile platform for the synthesis of more complex molecules with potential therapeutic applications, including in the development of analgesic or anti-inflammatory agents.<sup>[2]</sup> Its structure allows for further chemical modifications, making it a useful tool for creating libraries of compounds for drug discovery programs.<sup>[2]</sup>

### Physicochemical Properties and Safety

A summary of the key chemical and physical properties of **Methyl 3-Morpholinobenzoate** is presented in the table below.

Property	Value	Reference(s)
CAS Number	197172-69-3	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	221.25 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	42-46 °C	<a href="#">[1]</a>
Flash Point	> 110 °C (> 230 °F) - closed cup	<a href="#">[1]</a>
SMILES	COC(=O)c1ccccc(c1)N2CCOC C2	
InChI Key	UZHOTUXOPYLESN- UHFFFAOYSA-N	

## Safety and Handling Precautions

While a specific, comprehensive Safety Data Sheet (SDS) for **Methyl 3-Morpholinobenzoate** is not readily available, general precautions for handling similar chemical compounds should be followed. Based on data for related compounds like methyl 3-aminobenzoate, this compound may be harmful if swallowed, in contact with skin, or inhaled, and may cause skin and eye irritation.[\[3\]](#)[\[4\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Eyeshields or safety glasses.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. For handling larger quantities or when generating dust, a NIOSH-approved respirator (e.g., N95)

is recommended.[1]

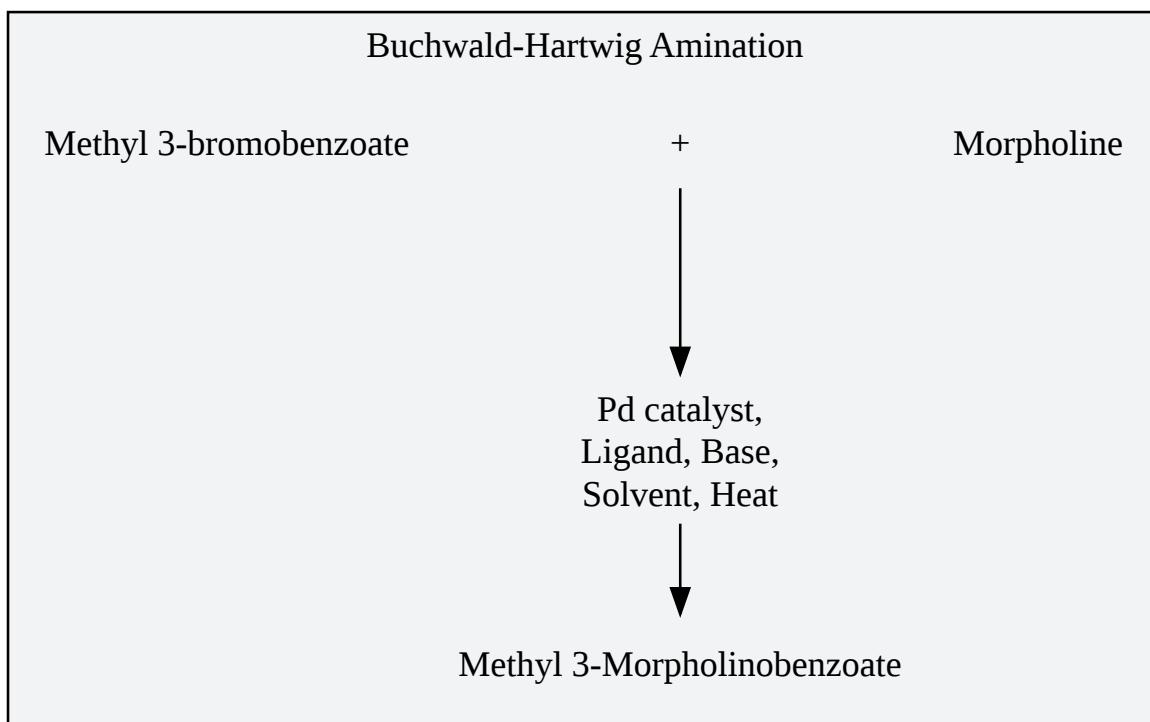
Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

## Synthesis of Methyl 3-Morpholinobenzoate

### Proposed Synthetic Route: Buchwald-Hartwig Amination

The most plausible and widely applicable method for the synthesis of **Methyl 3-Morpholinobenzoate** is the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction is a powerful tool for the formation of carbon-nitrogen bonds.[5][6] The proposed reaction involves the coupling of methyl 3-bromobenzoate with morpholine in the presence of a palladium catalyst, a phosphine ligand, and a base.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-Morpholinobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041146#methyl-3-morpholinobenzoate-cas-number-197172-69-3]

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